

"1,2-Dibromo-4-ethylbenzene CAS number and molecular formula"

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Compound of Interest

Compound Name: 1,2-Dibromo-4-ethylbenzene

Cat. No.: B160322

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In-Depth Technical Guide: 1,2-Dibromo-4-ethylbenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,2-Dibromo-4-ethylbenzene**, a key aromatic halogenated compound. This document outlines its chemical identity, physicochemical properties, a detailed experimental protocol for its synthesis, and its applications in research and development, particularly as an intermediate in organic synthesis.

Chemical Identity and Properties

1,2-Dibromo-4-ethylbenzene, also known as 3,4-dibromoethylbenzene, is a disubstituted aromatic compound. Its chemical structure and properties are summarized below.

Identifier	Value	Source
CAS Number	134940-69-5	[1]
Molecular Formula	C ₈ H ₆ Br ₂	[1]
IUPAC Name	1,2-dibromo-4-ethylbenzene	[1]

A summary of its key physicochemical properties is provided in the table below.

Property	Value	Source
Molecular Weight	263.96 g/mol	[1]
Appearance	Expected to be a liquid or low-melting solid	
Solubility	Expected to be soluble in common organic solvents	

Synthesis of 1,2-Dibromo-4-ethylbenzene: An Experimental Protocol

The synthesis of **1,2-Dibromo-4-ethylbenzene** can be achieved through the electrophilic aromatic substitution of ethylbenzene. The ethyl group is an ortho-, para-director, and by controlling the reaction conditions, the formation of the dibrominated product can be favored. What follows is a detailed experimental protocol for this synthesis.

Reaction: Electrophilic Bromination of Ethylbenzene

Reagents and Materials:

- Ethylbenzene
- Bromine (Br_2)
- Iron powder (Fe) or anhydrous Iron(III) bromide (FeBr_3) as a catalyst
- Dichloromethane (CH_2Cl_2) or another suitable inert solvent
- 10% Sodium bisulfite solution
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

- Round-bottom flask equipped with a magnetic stirrer, dropping funnel, and a reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Apparatus for fractional distillation or column chromatography

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask, place ethylbenzene and the chosen inert solvent (e.g., dichloromethane). Add a catalytic amount of iron powder or anhydrous iron(III) bromide. The flask should be equipped with a dropping funnel containing the required molar equivalent of bromine and a reflux condenser. To prevent the escape of bromine and hydrogen bromide gas, the top of the condenser should be connected to a gas trap containing a sodium hydroxide solution.
- Bromination: Cool the reaction mixture in an ice bath. Slowly add the bromine from the dropping funnel to the stirred reaction mixture. The rate of addition should be controlled to maintain the reaction temperature below 10 °C.
- Reaction Progression: After the addition of bromine is complete, allow the reaction mixture to slowly warm to room temperature and then heat it to a gentle reflux for several hours to ensure the reaction goes to completion. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: Once the reaction is complete, cool the mixture to room temperature. Quench the reaction by carefully adding a 10% sodium bisulfite solution to destroy any unreacted bromine.
- Extraction and Neutralization: Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize any remaining acid), and finally with brine.

- Drying and Solvent Removal: Dry the organic layer over an anhydrous drying agent like magnesium sulfate, filter, and remove the solvent using a rotary evaporator.
- Purification: The crude product, which will be a mixture of monobrominated and dibrominated isomers, can be purified by fractional distillation under reduced pressure or by column chromatography on silica gel to isolate the desired **1,2-Dibromo-4-ethylbenzene**.

Applications in Organic Synthesis

1,2-Dibromo-4-ethylbenzene is a valuable intermediate in organic synthesis. The presence of two bromine atoms on the aromatic ring allows for a variety of subsequent chemical transformations.

- Cross-Coupling Reactions: The bromine atoms can participate in various palladium-catalyzed cross-coupling reactions, such as Suzuki, Stille, and Sonogashira couplings, to form new carbon-carbon bonds. This makes it a useful building block for the synthesis of more complex molecules with potential applications in medicinal chemistry and materials science.
- Synthesis of Heterocyclic Compounds: This compound can serve as a precursor for the synthesis of various heterocyclic compounds, which are important scaffolds in many biologically active molecules.
- Intermediate for Agrochemicals and Pharmaceuticals: Like many other brominated aromatic compounds, **1,2-Dibromo-4-ethylbenzene** can be used as a starting material or intermediate in the synthesis of active ingredients for agrochemicals and pharmaceuticals.

Safety and Handling

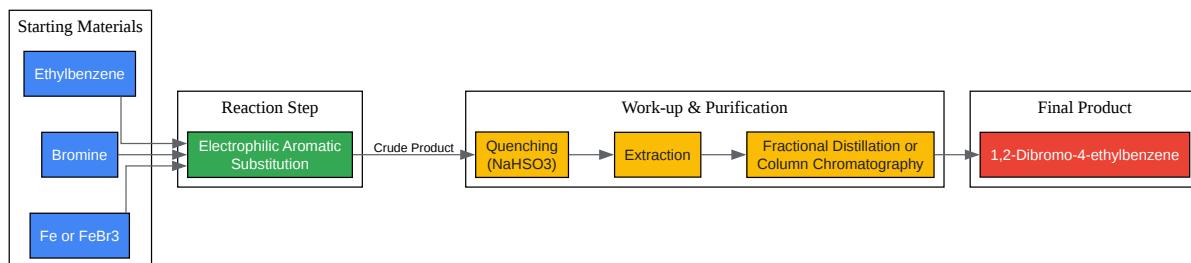
Detailed safety information is not readily available for **1,2-Dibromo-4-ethylbenzene** specifically. However, based on the data for similar brominated aromatic compounds, the following precautions should be taken:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.

- Avoid inhalation of vapors and contact with skin and eyes.
- In case of contact, rinse the affected area with plenty of water.
- Consult the Safety Data Sheet (SDS) for detailed handling and disposal information.

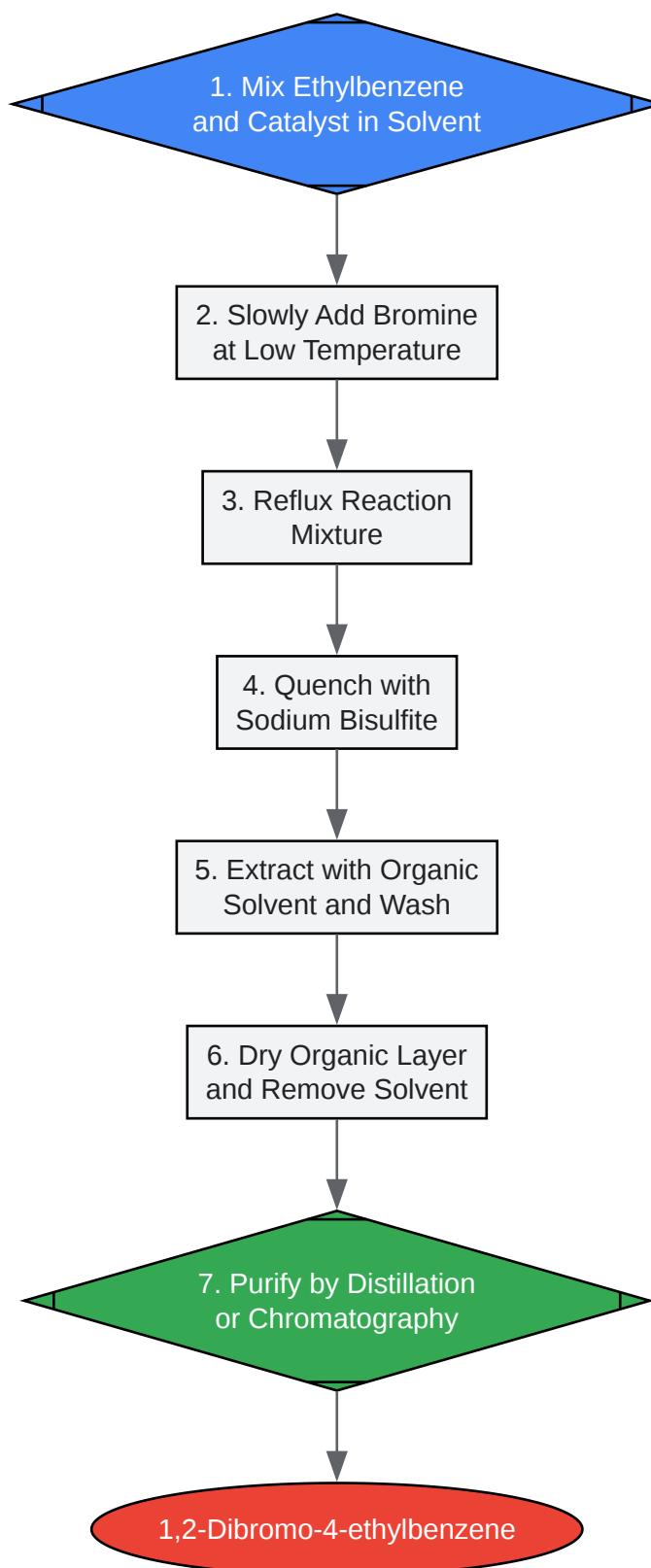
Visualizations

The following diagrams illustrate the logical workflow for the synthesis of **1,2-Dibromo-4-ethylbenzene**.



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A high-level overview of the synthesis workflow for **1,2-Dibromo-4-ethylbenzene**.

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A step-by-step logical flow of the experimental protocol.

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References

- 1. 1,2-Dibromo-4-ethylbenzene | C8H8Br2 | CID 18711803 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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